

An In-Depth Technical Guide to the Physical Properties of n-Eicosyl Acetate

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Compound of Interest

Compound Name: Icosyl acetate

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Introduction

n-Eicosyl acetate ($\text{CH}_3\text{COO}(\text{CH}_2)_{19}\text{CH}_3$), also known as 1-eicosanyl acetate, is a long-chain saturated fatty acid ester. As a member of the wax ester class, its physical properties are of significant interest in various fields, including pharmaceuticals, cosmetics, and material science, due to its waxy nature, low volatility, and chemical stability. This technical guide provides a comprehensive overview of the known and predicted physical characteristics of **n-eicosyl acetate**, alongside detailed experimental protocols for their determination.

Core Physical Properties

While specific experimentally determined values for all physical properties of **n-eicosyl acetate** are not readily available in the literature, its characteristics can be understood through data on homologous long-chain esters and computational predictions.

Data Summary

The following table summarizes the key physical properties of **n-eicosyl acetate**.

Property	Value	Source
Molecular Formula	C ₂₂ H ₄₄ O ₂	--INVALID-LINK--
Molecular Weight	340.6 g/mol	--INVALID-LINK--[1]
Melting Point	Not experimentally determined. Predicted to be a waxy solid at room temperature.	General properties of long-chain esters[2][3]
Boiling Point	Not experimentally determined.	-
Density	Not experimentally determined.	-
Solubility	Insoluble in water. Soluble in aromatic solvents, chloroform, ethers, esters, and ketones.	General properties of wax esters[4]
Calculated logP	9.9	--INVALID-LINK--[1]

Experimental Protocols

Detailed methodologies for determining the key physical properties of waxy solids like **n-eicosyl acetate** are crucial for research and development. The following are generalized protocols that can be adapted for this specific compound.

Determination of Melting Point (Capillary Method)

The melting point of a solid is a critical indicator of its purity. The capillary method is a standard technique for this determination.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **n-eicosyl acetate** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.

- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise heating rate (1-2 °C per minute) as the approximate melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Determination of Boiling Point (Distillation Method)

For high molecular weight esters, determining the boiling point often requires vacuum distillation to prevent decomposition at high temperatures.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, including a distillation flask, condenser, receiving flask, and a connection to a vacuum source. A thermometer is positioned so that the bulb is just below the side arm of the distillation flask.
- **Sample Introduction:** A sample of **n-eicosyl acetate** is placed in the distillation flask along with boiling chips.
- **Distillation:** The apparatus is evacuated to the desired pressure, and the flask is heated.
- **Data Recording:** The temperature at which the liquid boils and the corresponding pressure are recorded. This can be repeated at several pressures to establish a boiling point curve.

Determination of Density (Immersion Method for Waxy Solids)

The density of a waxy solid can be determined using an immersion method, which relies on Archimedes' principle.

Methodology:

- **Sample Preparation:** A solid piece of **n-eicosyl acetate** of a regular shape is weighed in the air.

- Immersion: The solid is then suspended in a liquid of known density in which it is insoluble (e.g., water with a surfactant to reduce surface tension) and weighed while fully submerged.
- Calculation: The density of the **n-eicosyl acetate** is calculated using the formula: $\text{Density} = \frac{\text{Weight in air}}{(\text{Weight in air} - \text{Weight in liquid})} \times \text{Density of the liquid}$

Determination of Solubility

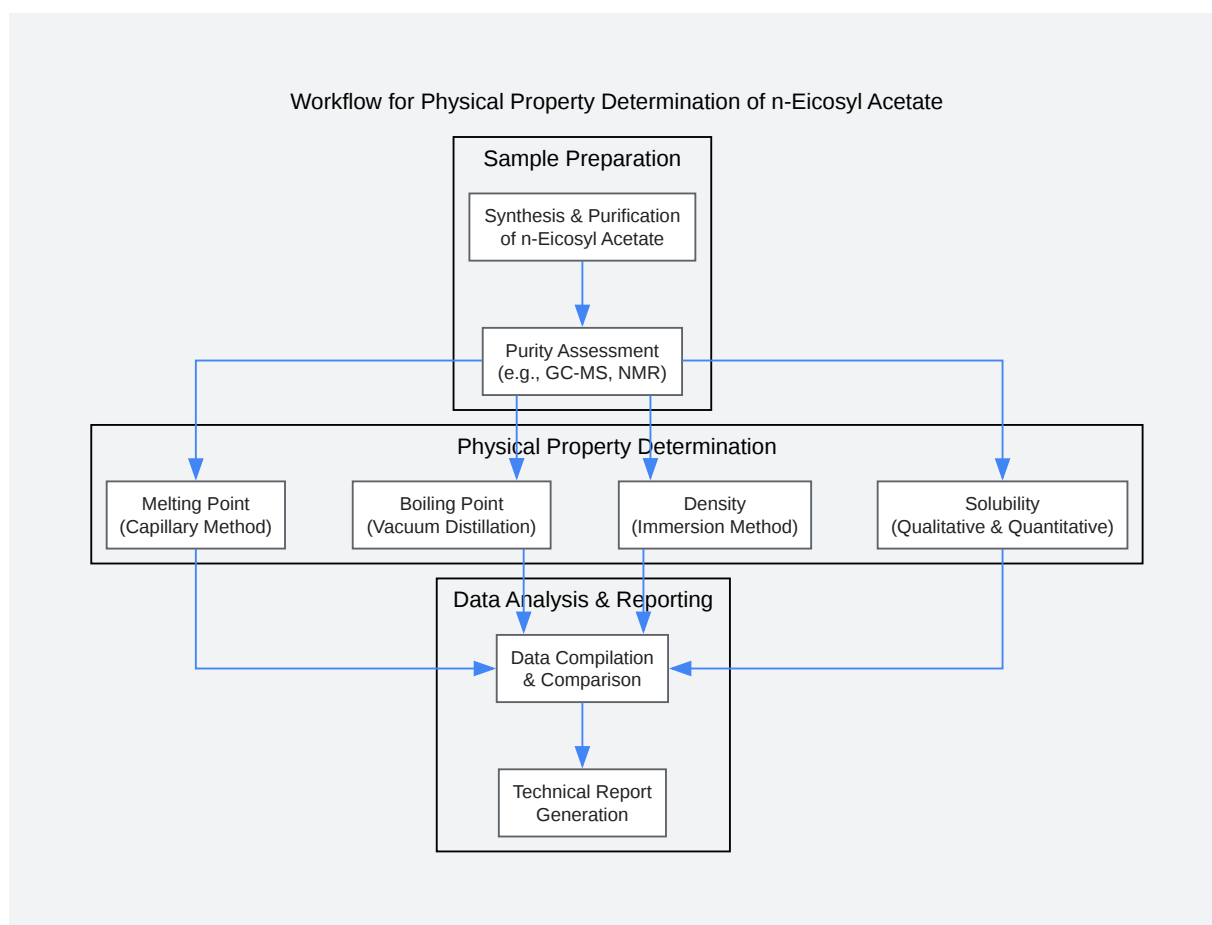
A qualitative and semi-quantitative assessment of solubility in various solvents is essential for understanding the applications of **n-eicosyl acetate**.

Methodology:

- Solvent Selection: A range of solvents with varying polarities (e.g., water, ethanol, acetone, hexane, toluene) are selected.
- Procedure: A small, accurately weighed amount of **n-eicosyl acetate** (e.g., 10 mg) is added to a specific volume of each solvent (e.g., 1 mL) in a test tube.
- Observation: The mixture is agitated at a constant temperature, and the degree of dissolution is observed. This can be categorized as soluble, partially soluble, or insoluble.
- Quantification (Optional): For a more quantitative analysis, the concentration of the dissolved ester can be determined using techniques like gas chromatography after reaching saturation.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the comprehensive physical characterization of **n-eicosyl acetate**.



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Caption: Workflow for the determination of physical properties of n-eicosyl acetate.

Chemical Interactions and Applications

n-Eicosyl acetate has been identified as a volatile component in the extract of Aloe vera.^[5] This suggests its potential role in the plant's chemical profile and possible contribution to its known antimicrobial and antifungal properties. Further research into the specific biological

activities of isolated n-eicosyl acetate is warranted to understand its potential applications in drug development and as a natural preservative.

Conclusion

This technical guide consolidates the available information on the physical properties of n-eicosyl acetate and provides standardized methodologies for their experimental determination. While a complete experimental dataset for this compound is not yet available, the provided protocols and comparative data for similar long-chain esters offer a solid foundation for researchers. The waxy nature and low water solubility of n-eicosyl acetate, typical of long-chain esters, suggest its utility in formulations requiring a hydrophobic, stable, and solid component. Further investigation into its biological activities, prompted by its presence in medicinal plants, could unveil new applications in the pharmaceutical and food industries.

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